

Personal protective equipment for handling 1,4-Dichlorobutene

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Compound of Interest

Compound Name: 1,4-Dichlorobutene

Cat. No.: B14681088

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Essential Safety and Handling Guide for 1,4-Dichlorobutene

This guide provides critical operational and safety protocols for the handling of **1,4-Dichlorobutene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe usage, storage, and disposal. Given the significant hazards associated with this compound, adherence to these procedures is imperative.

Hazard Identification and Exposure Limits

1,4-Dichlorobutene is a corrosive, toxic, and combustible liquid that poses severe health risks. [1][2] It is classified as a suspected human carcinogen (ACGIH A2) and can be absorbed through the skin.[2][3] Acute exposure can cause severe burns to the skin and eyes, and irritation to the respiratory and gastrointestinal tracts.[1][4][5] Inhalation may be fatal.[2][4][6]

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₆ Cl ₂ ^[6]
Molecular Weight	~125 g/mol ^[7]
Boiling Point	152-155 °C (306-311 °F) ^{[6][8]}
Melting Point	-48 °C (-54 °F) ^[6]
Flash Point	53 °C (127.4 °F) ^[4]
Specific Gravity	~1.18 g/mL ^[6]
Vapor Density	4.32 (Air = 1) ^[6]

Table 2: Workplace Exposure Limits and Hazard Ratings

Parameter	Value	Agency/System
TWA (8-hour)	0.005 ppm	ACGIH ^{[1][3]}
Flammability	2 (Moderate)	NJDHSS ^[1]
Reactivity	0 (Minimal)	NJDHSS ^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory. The level of protection should correspond to the scale and nature of the work being performed.

Table 3: Recommended PPE for Various Activities

Activity	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving/Unpacking	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile)	Lab coat	Not required if no leaks
Handling Small Quantities (<100 mL) in a Fume Hood	Chemical splash goggles and face shield[9]	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Double-gloving recommended.	Flame-retardant lab coat and chemical-resistant apron[1] [9]	Work must be performed in a certified chemical fume hood.[4]
Handling Large Quantities or Risk of Splash	Chemical splash goggles and face shield	Heavy-duty chemical-resistant gloves (consult manufacturer data)	Chemical-resistant suit or coveralls[5][9]	In a certified chemical fume hood. A NIOSH-approved respirator with an organic vapor cartridge may be necessary if exposure limits could be exceeded.[4][9]
Emergency/Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty chemical-resistant gloves	Fully-encapsulating, chemical-resistant suit[5]	Positive-pressure, self-contained breathing apparatus (SCBA)[5]

Operational and Handling Plan

A. Engineering Controls

- Ventilation: All work with **1,4-Dichlorobutene** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][4]
- Emergency Equipment: An eyewash station and a safety shower must be immediately accessible in the work area.[1][4]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames. Use spark-proof tools and explosion-proof equipment.[4][8]

B. Safe Handling Protocol

- Pre-use Inspection: Before starting work, ensure all safety equipment is functional and the fume hood is operating correctly.
- Transfer: When transferring the liquid, ground and bond containers to prevent static discharge.[10] Where possible, use an automated pumping system to transfer from storage containers.[1]
- Personal Hygiene: Wash hands and arms thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory area.[1]
- Storage: Store containers in a cool, dry, well-ventilated area designated for flammable and corrosive materials, preferably in a refrigerator below 4°C/39°F.[4][6] Keep containers tightly closed and protect them from moisture, as the chemical may decompose to form hydrogen chloride gas.[1]

C. First Aid Measures

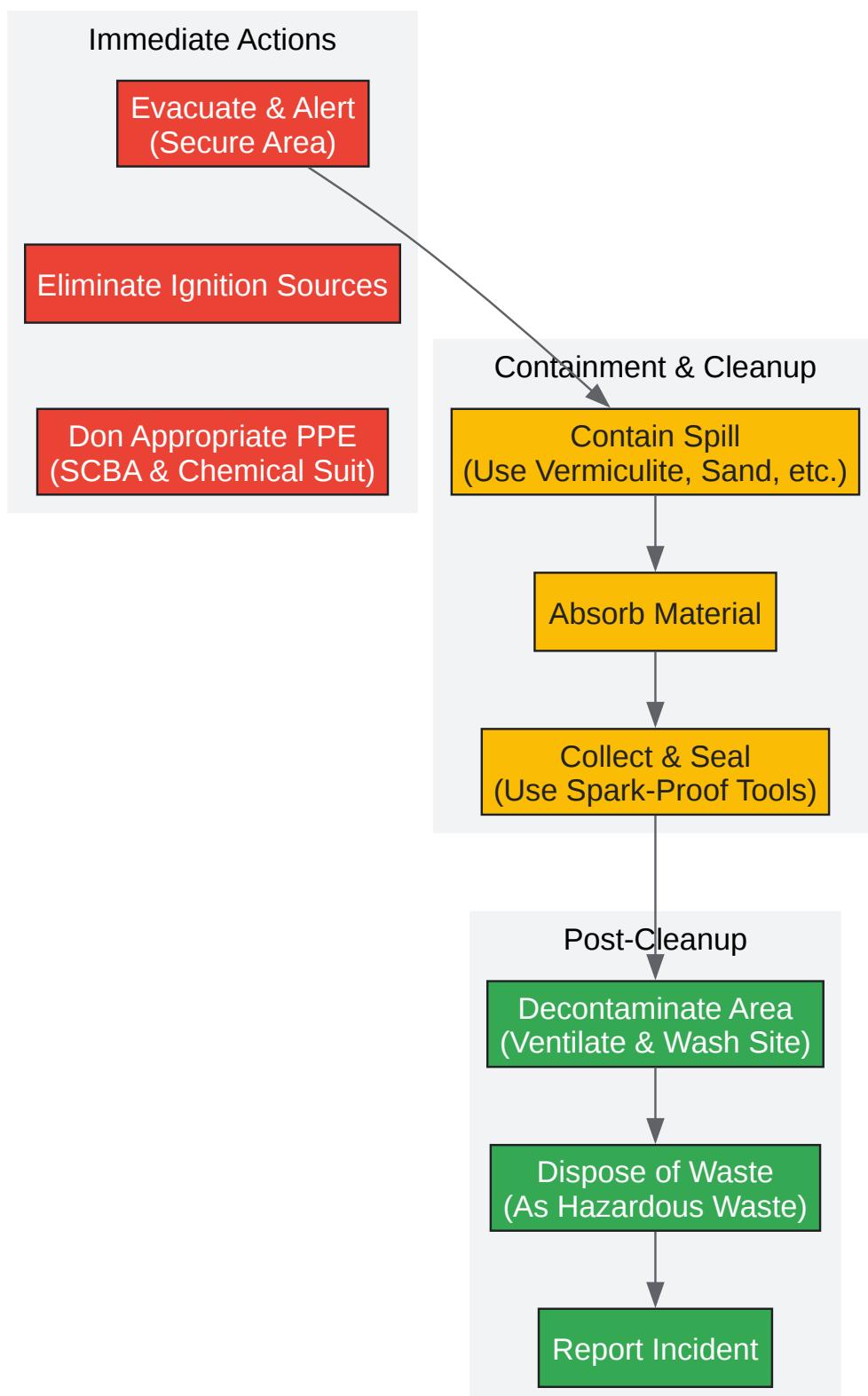
- Skin Contact: Immediately remove all contaminated clothing.[4] Flush the affected area with copious amounts of water for at least 15 minutes.[4] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, lifting the upper and lower eyelids.[4] Seek immediate medical attention.[4]
- Inhalation: Move the victim to fresh air immediately.[4][5] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[4] Seek immediate medical attention.[4][5]

- Ingestion: Do NOT induce vomiting.[\[4\]](#) If the victim is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)

Spill and Disposal Plan

A. Emergency Spill Response

In the event of a spill, a clear and immediate response is crucial to mitigate exposure and environmental contamination. The following workflow outlines the necessary steps.

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Caption: Workflow for **1,4-Dichlorobutene** spill response.

B. Spill Cleanup Protocol

- Evacuate: Immediately evacuate all personnel from the affected area and secure entry.[1]
- Eliminate Ignition Sources: Turn off all flames, equipment, and potential spark sources.[1]
- Wear PPE: Only trained personnel equipped with appropriate PPE (including SCBA and a fully encapsulating suit) should address the spill.[5]
- Contain: For small spills, absorb the liquid with an inert material like vermiculite, dry sand, or earth.[1] Do not use combustible materials. For large spills, dike the area far ahead of the spill to contain it.[5]
- Collect: Use non-sparking tools to collect the absorbed material and place it into a sealed, properly labeled container for disposal.[4][11]
- Decontaminate: Ventilate the area and wash the spill site thoroughly after the material has been removed.[1]

C. Disposal Plan

- Hazardous Waste: All materials contaminated with **1,4-Dichlorobutene**, including absorbent materials and disposable PPE, must be treated as hazardous waste.[1][11]
- Containerization: Place waste in sealed, labeled containers.[1]
- Regulations: Disposal must be conducted in accordance with all federal, state, and local environmental regulations. Contact your institution's environmental health and safety department or a licensed chemical waste disposal company for specific guidance.[1]

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